

minimizing background fluorescence with 3-MeOARh-NTR

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Compound of Interest

Compound Name: 3-MeOARh-NTR

Cat. No.: B15553585

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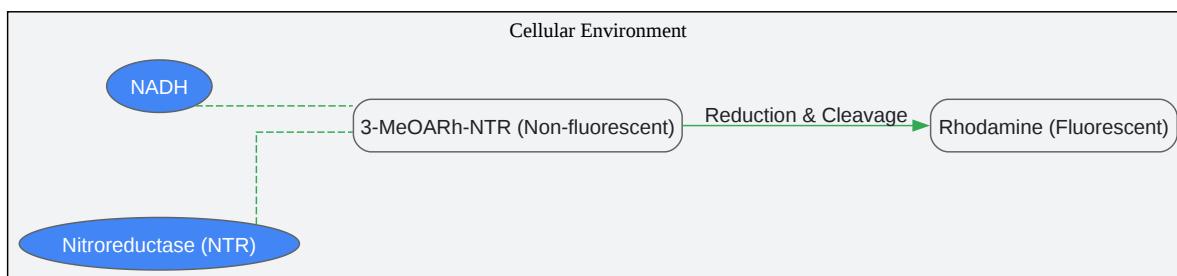
Technical Support Center: 3-MeOARh-NTR

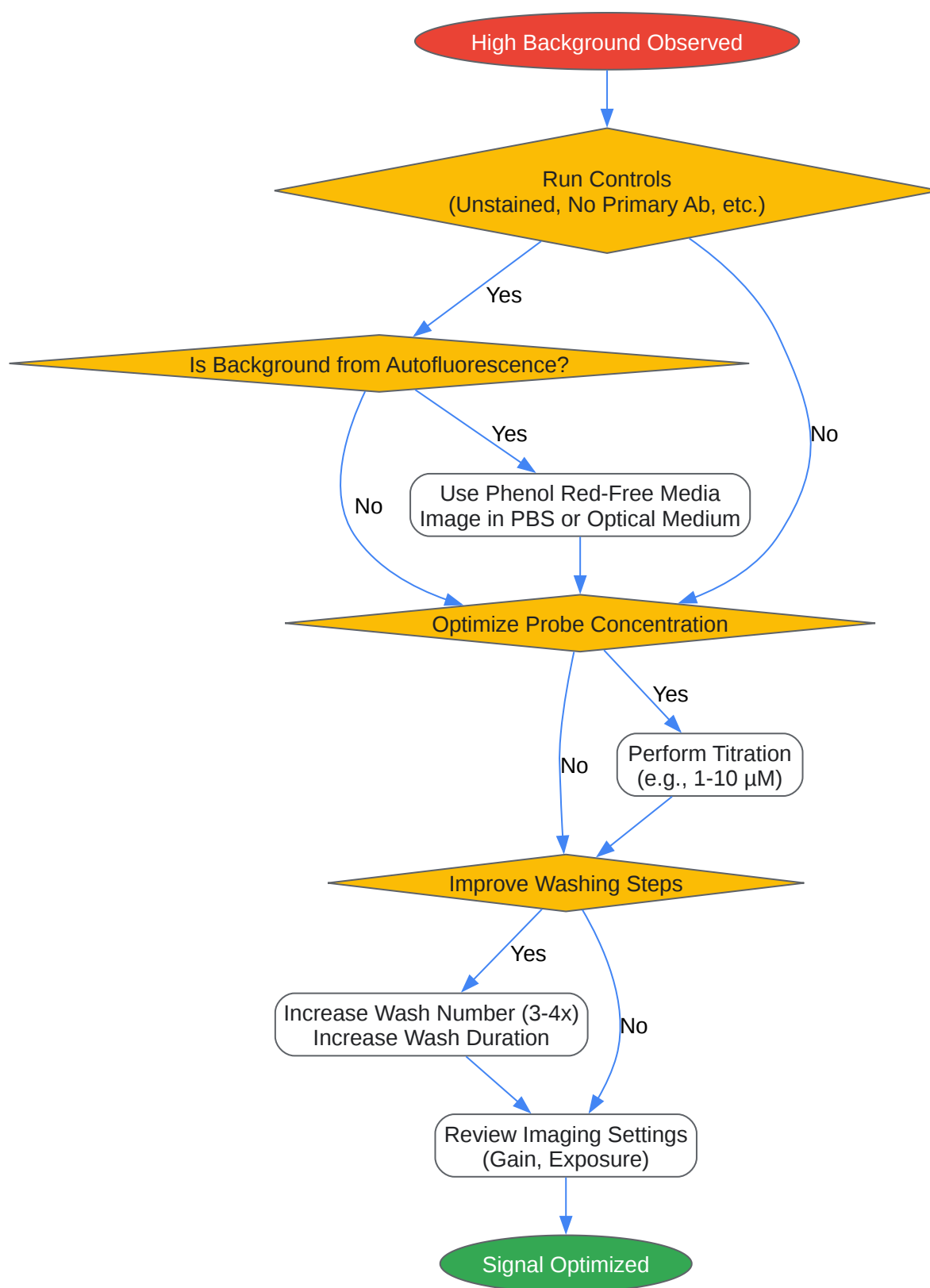
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize background fluorescence when using the **3-MeOARh-NTR** probe for nitroreductase (NTR) detection.

Frequently Asked Questions (FAQs)

Q1: What is **3-MeOARh-NTR** and how does it work?

3-MeOARh-NTR is a fluorescent probe designed for the detection of nitroreductase (NTR) activity in living cells and tissues.^{[1][2][3]} It is an activatable probe, meaning it is initially non-fluorescent but becomes highly fluorescent upon a specific enzymatic reaction. The probe consists of a rhodamine fluorophore caged with a nitro-aromatic group. In the presence of NTR and a cofactor like NADH or NADPH, the nitro group is reduced to an amino group.^[4] This chemical transformation triggers a self-immolative cleavage, releasing the highly fluorescent rhodamine dye. This mechanism provides a high signal-to-noise ratio for detecting NTR activity, which is often elevated in hypoxic tumor cells.^{[1][5][6]}





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